

GC-MS analysis of 4-Propoxybenzofuran-6-amine

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

CAS No.: 1330752-97-0

Cat. No.: B11808303

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Application Note: Quantitative GC-MS Analysis of **4-Propoxybenzofuran-6-amine** Utilizing Pre-Column Acylation

Introduction & Chemical Context

4-Propoxybenzofuran-6-amine (CAS: 1330752-97-0; Molecular Weight: 191.23) is a heterocyclic aromatic compound characterized by a benzofuran core, a propoxy ether linkage, and a primary amine at the 6-position. In drug development, toxicology, and forensic analysis, benzofuran-derived amines are critical targets for pharmacokinetic profiling, metabolic tracking, and impurity quantification[1].

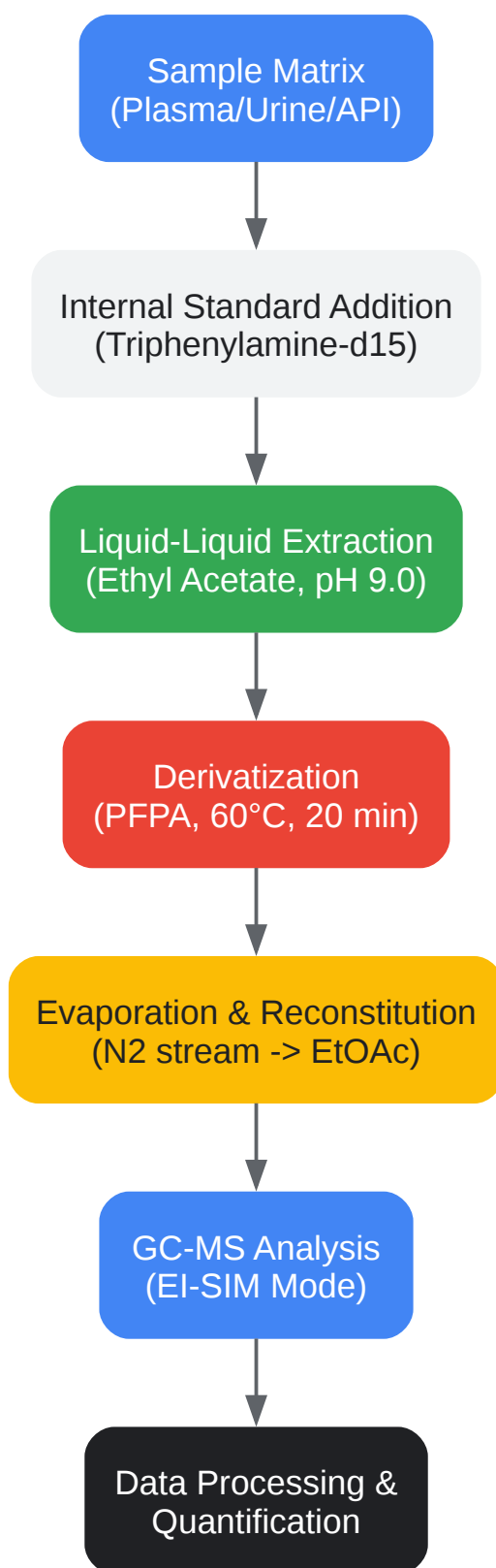
However, the direct gas chromatographic (GC) analysis of primary aromatic amines presents significant analytical hurdles. The highly polar nature of the free -NH₂ group leads to strong hydrogen bonding with the silanol groups on the GC column's stationary phase. This interaction results in severe chromatographic peak tailing, irreversible adsorption, and compromised limits of detection (LOD)[2]. To achieve reliable, trace-level quantification, pre-column chemical derivatization is a mandatory step[3].

Experimental Design & Causality (E-E-A-T)

This protocol utilizes Pentafluoropropionic anhydride (PFPA) for the acylation of the 6-amine group. As an Application Scientist, the methodology is designed not just to process samples, but to control the underlying chemical environment:

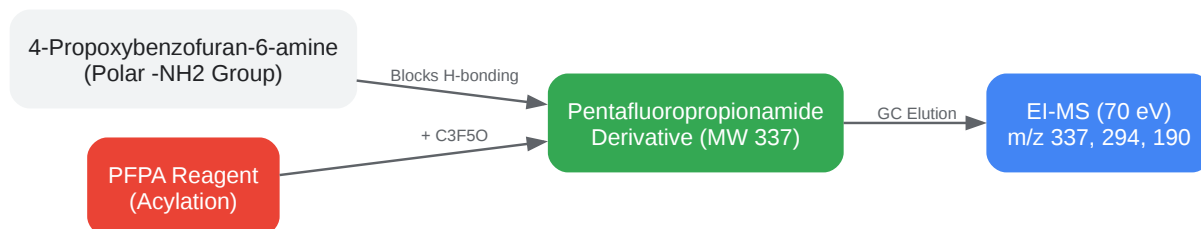
- **The Causality of Derivatization:** Acylation with PFPA converts the primary amine into a pentafluoropropionamide. This transformation masks the polar N-H bonds, completely preventing stationary phase interactions. Furthermore, the introduction of the bulky, electron-withdrawing pentafluoropropionyl group drastically increases the analyte's volatility and thermal stability. Under Electron Ionization (EI), the fluorine-rich derivative yields high-mass, high-abundance fragments (due to the mass defect of fluorine), which drastically improves the signal-to-noise (S/N) ratio in Selected Ion Monitoring (SIM) mode.
- **Internal Standard (IS) Selection:** Triphenylamine-d15 is utilized as the internal standard. Because it is a tertiary aromatic amine lacking active hydrogens, it does not undergo derivatization but exhibits similar liquid-liquid extraction efficiency and GC elution behavior. This effectively corrects for matrix effects, extraction losses, and injection volume variations[2].
- **Self-Validating System (SST):** To ensure data integrity, the workflow incorporates a strict System Suitability Test (SST). The analytical batch is only approved if the pre-run calibration standard exhibits a chromatographic tailing factor of < 1.5 and an S/N ratio > 10 at the Lower Limit of Quantification (LLOQ).

Visualized Workflows & Mechanisms



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Fig 1. Step-by-step sample preparation and GC-MS analytical workflow.



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Fig 2. Chemical causality of PFPA derivatization for primary amine GC-MS analysis.

Step-by-Step Methodology

Phase 1: Sample Preparation & Extraction

- Aliquot 500 μL of the sample matrix (e.g., biological fluid or dissolved API) into a silanized borosilicate glass tube.
- Spike the sample with 20 μL of the Internal Standard working solution (Triphenylamine-d15, 10 $\mu\text{g/mL}$).
- Adjust the pH to 9.0 using 100 μL of 0.1 M Sodium Borate buffer. Reasoning: This ensures the 6-amine group is fully deprotonated into its free base form, maximizing partitioning into the organic phase.
- Add 2.0 mL of LC-MS grade Ethyl Acetate. Vortex vigorously for 2 minutes.
- Centrifuge at 3000 x g for 5 minutes to achieve phase separation. Transfer the upper organic layer to a clean reaction vial.

Phase 2: PFPA Derivatization

- Evaporate the organic extract to complete dryness under a gentle stream of ultra-pure Nitrogen at 35°C.

- Reconstitute the residue in 50 μ L of Ethyl Acetate and add 50 μ L of Pentafluoropropionic anhydride (PFPA).
- Seal the vial tightly with a PTFE-lined cap and incubate in a heating block at 60°C for 20 minutes. Reasoning: 60°C provides the optimal activation energy for complete acylation without inducing thermal degradation of the benzofuran ring.
- Allow the vial to cool to room temperature. Evaporate the excess PFPA reagent and highly acidic byproducts (pentafluoropropionic acid) under Nitrogen to prevent damage to the GC column.
- Reconstitute the derivatized analyte in 100 μ L of Ethyl Acetate. Transfer to a GC autosampler vial equipped with a low-volume glass insert.

Phase 3: GC-MS Analysis Execute the analysis using the parameters defined in Table 1. Ensure the MS solvent delay is set to bypass the elution of the Ethyl Acetate solvent front.

Data Presentation & Method Parameters

Table 1: GC-MS Instrumental Parameters

Parameter	Specification
GC Column	Rxi-5Sil MS (30 m length × 0.25 mm ID × 0.25 μm film thickness)
Carrier Gas	Ultra-high purity Helium (99.999%), Constant flow at 1.2 mL/min
Injection Mode	1.0 μL, Splitless mode (purge valve ON at 1.0 min)
Injector Temperature	250°C
Oven Temperature Program	80°C (hold 1 min) → ramp 15°C/min to 280°C (hold 5 min)
Transfer Line Temperature	280°C
Ion Source & Energy	Electron Ionization (EI), 70 eV, Source Temp: 230°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Target SIM Ions (Analyte)	m/z 337 (Molecular Ion, M+), m/z 294, m/z 190
Target SIM Ions (IS)	m/z 260 (M+), m/z 258

Table 2: Method Validation Metrics (PFPA Derivative)

Validation Metric	Performance Result	Acceptance Criteria (ICH Q2)
Linear Dynamic Range	1.0 – 500 ng/mL	$R^2 \geq 0.995$
Limit of Detection (LOD)	0.3 ng/mL	$S/N \geq 3$
Limit of Quantification (LOQ)	1.0 ng/mL	$S/N \geq 10$, $RSD \leq 20\%$
Intra-day Precision (RSD%)	3.8% – 4.5%	$\leq 15\%$
Inter-day Precision (RSD%)	5.1% – 6.2%	$\leq 15\%$
Extraction Recovery	92.4% – 97.8%	Consistent and reproducible

References

- Gries, W., et al. "Comparison of gas chromatographic techniques for the analysis of iodinated derivatives of aromatic amines." Analytical and Bioanalytical Chemistry, vol. 415, 2023. Available at:[[Link](#)]
- Margasińska-Piątek, J., et al. "Intoxication caused by new psychostimulants: analytical methods to disclose acute and chronic use of benzofurans and ethylphenidate." Forensic Science International, 2017. Available at:[[Link](#)]

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Sources

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